

In-Depth Technical Guide: 2,6-Dimethyloct-6-en-2-yl formate

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Compound of Interest

Compound Name: 2,6-Dimethyloct-6-en-2-yl formate

Cat. No.: B12665455

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **2,6-Dimethyloct-6-en-2-yl formate**, a specific isomer within the family of dimethyloctenyl formates. This document focuses on its unique chemical identity, distinguishing it from its more commonly referenced isomer, 2,6-Dimethyloct-7-en-2-yl formate.

Chemical Identity and Synonyms

CAS Number: 71662-24-3

2,6-Dimethyloct-6-en-2-yl formate is chemically distinct from its positional isomer, 2,6-dimethyloct-7-en-2-yl formate (CAS Number: 25279-09-8). The numerical prefix in the name denotes the location of the carbon-carbon double bond within the octene backbone, a critical factor in its chemical properties and potential biological activity.

Due to the prevalence of its isomer in commercial and research databases, specific synonyms for **2,6-Dimethyloct-6-en-2-yl formate** are not widely documented. The primary and most accurate identifier is its CAS number.

For clarity, the synonyms for the more common isomer, 2,6-Dimethyloct-7-en-2-yl formate, include Dihydromyrcenyl formate and 7-Octen-2-ol, 2,6-dimethyl-, formate. These should not be used interchangeably with the 6-en isomer.

Physicochemical Data

Quantitative data for **2,6-Dimethyloct-6-en-2-yl formate** is limited in publicly accessible databases. The following table summarizes the available information.

| Property | Value | Source |
|-------------------|--|--------------|
| CAS Number | 71662-24-3 | ChemicalBook |
| Molecular Formula | C ₁₁ H ₂₀ O ₂ | ChemicalBook |
| Molecular Weight | 184.28 g/mol | ChemicalBook |

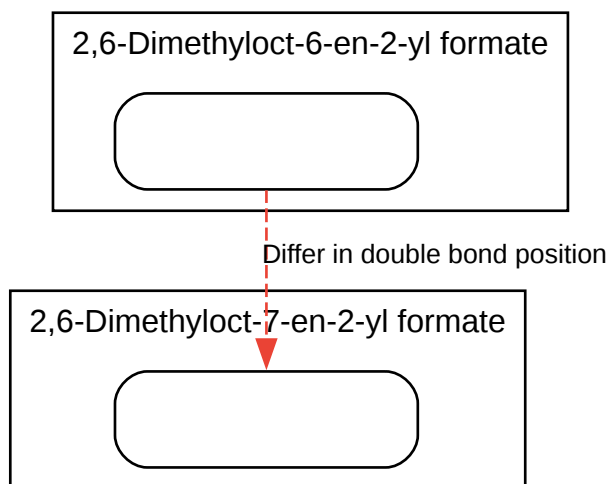
Experimental Protocols

Detailed experimental protocols specifically for the synthesis or analysis of **2,6-Dimethyloct-6-en-2-yl formate** are not readily available in the surveyed literature. Researchers interested in this specific isomer may need to adapt existing methods for related formate esters or develop novel synthetic and analytical procedures.

Logical Relationship of Isomers

The distinction between the two isomers is fundamental and can be visualized as follows. This diagram illustrates the positional difference of the double bond, which is the defining structural feature.

Positional Isomers of 2,6-Dimethylocten-2-yl formate



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Caption: Isomeric relationship based on double bond position.

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